

Cupric citrate CAS number and molecular formula.

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Compound of Interest

Compound Name: *Cupric citrate*

Cat. No.: *B077223*

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An In-depth Technical Guide to **Cupric Citrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cupric citrate**, a compound with significant applications in pharmaceuticals and beyond. It covers its fundamental chemical properties, synthesis protocols, and biological relevance, presenting data in a clear and accessible format for the scientific community.

Core Chemical Identification

Cupric citrate, also known as copper(II) citrate, is the copper salt of citric acid. It is a compound of interest for its bioactive properties and as a source of copper in various applications.

Identifier	Value
Molecular Formula	C ₁₂ H ₁₀ Cu ₃ O ₁₄ [1][2]
Molecular Weight	568.84 g/mol [1]
Primary CAS Number	10402-15-0[1]
Alternative CAS Number	866-82-0[2]
Synonyms	Copper(II) citrate, Dicopper citrate, Cuprocitrol[1][2][3]

Physicochemical Properties

Cupric citrate's physical and chemical characteristics are crucial for its handling, formulation, and application. It is typically a crystalline powder.[1] The compound exists in both anhydrous and hydrated forms. The hydrated salt, a seafoam green hemipentahydrate, loses its water of crystallization at 100°C, transitioning to a sky-blue anhydrous solid.[3][4]

Property	Description
Appearance	Green or bluish-green crystalline powder.[1]
Odor	Odorless.[1][3]
Solubility	Slightly soluble in water; soluble in ammonia and dilute acids.[1][3]
Thermal Decomposition	When heated, it decomposes, and the copper ions are reduced, forming fine particles of metallic copper which then readily oxidize to form black copper(II) oxide.[5][6]

Synthesis of Cupric Citrate: Experimental Protocols

The synthesis of **cupric citrate** can be achieved through several precipitation methods. Below are detailed protocols for its laboratory-scale preparation.

Synthesis from Copper(II) Sulfate and Sodium Citrate

This method involves the reaction of aqueous solutions of copper(II) sulfate and sodium citrate to precipitate **cupric citrate**.

Materials and Equipment:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Trisodium citrate dihydrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$)
- Deionized water
- Beakers or conical flasks
- Heating apparatus
- Suction filtration apparatus (e.g., Büchner funnel)
- Filter paper

Protocol:

- Prepare Reactant Solutions:
 - Prepare a hot aqueous solution of copper(II) sulfate. For example, dissolve 3.75 g (0.015 mol) of copper(II) sulfate-5-water in the minimum volume of hot deionized water.^[7]
 - Prepare a hot aqueous solution of sodium citrate. For example, dissolve 2.94 g (0.01 mol) of trisodium citrate-2-water in the minimum volume of hot deionized water.^[7]
- Reaction:
 - Add the hot sodium citrate solution to the hot copper(II) sulfate solution while stirring.^[5]
 - A light blue precipitate of copper(II) citrate will form.^{[5][8]}
- Isolation and Purification:
 - Allow the mixture to cool.

- Filter the precipitate using suction filtration.[\[7\]](#)
- Wash the precipitate with deionized water to remove soluble impurities.
- Drying:
 - Dry the collected precipitate. This can be done by leaving it on a watch glass at room temperature for 24 hours. The resulting product is a turquoise powder.[\[5\]](#)[\[7\]](#)

Synthesis from Copper Carbonate/Oxide and Citric Acid

This protocol utilizes a neutralization reaction between a copper source and citric acid.

Materials and Equipment:

- Copper carbonate (CuCO_3) or Copper(II) oxide (CuO)
- Food-grade citric acid
- Deionized water
- Reaction vessel with heating and stirring capabilities
- Centrifuge
- Drying oven

Protocol:

- Prepare Citric Acid Solution:
 - Dissolve food-grade citric acid in water to form a 30-40% aqueous solution.
 - Heat the solution to over 60°C .[\[9\]](#)
- Neutralization Reaction:
 - Slowly add copper carbonate or copper(II) oxide to the hot citric acid solution. This will generate **cupric citrate**.[\[9\]](#)

- Processing:
 - Stir the resulting mixture for 25-35 minutes.
 - Separate the solid product via centrifugation to dehydrate it.[\[9\]](#)
- Drying:
 - Dry the dehydrated **cupric citrate** in a loft drier at 85-95°C to obtain the final product.[\[9\]](#)

Experimental Workflows (Graphviz Diagrams)

The synthesis protocols can be visualized as workflows, detailing the sequence of operations.

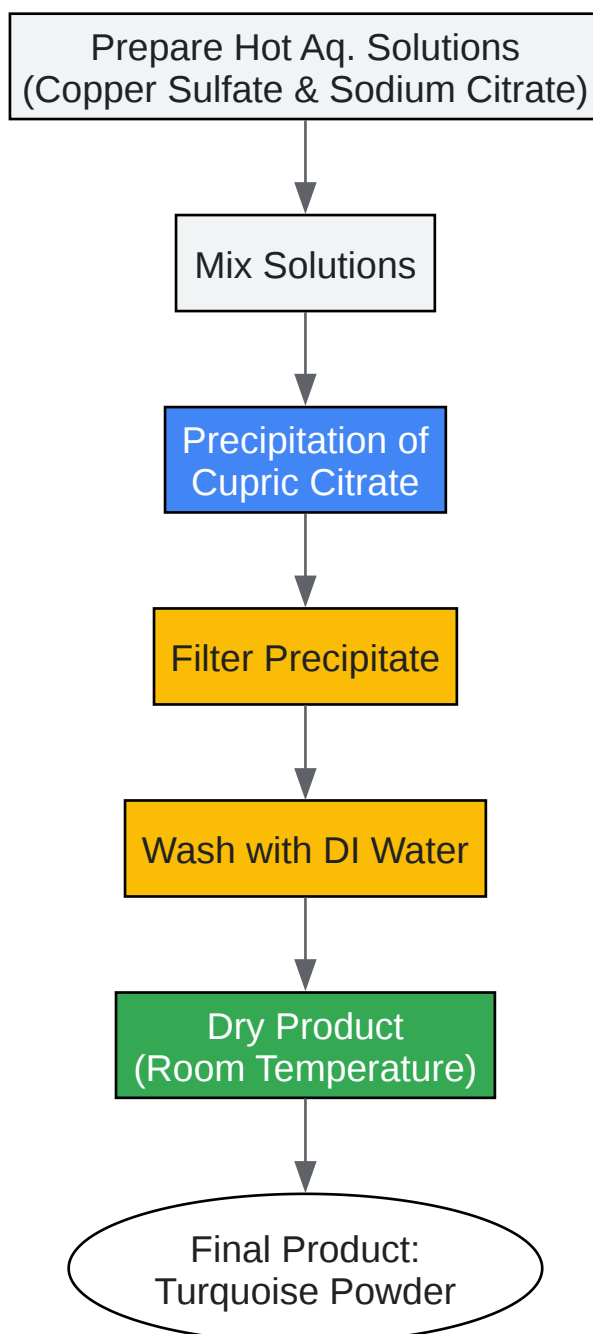


Diagram 1: Synthesis from Copper(II) Sulfate

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Caption: Workflow for **Cupric Citrate** Synthesis via Precipitation.

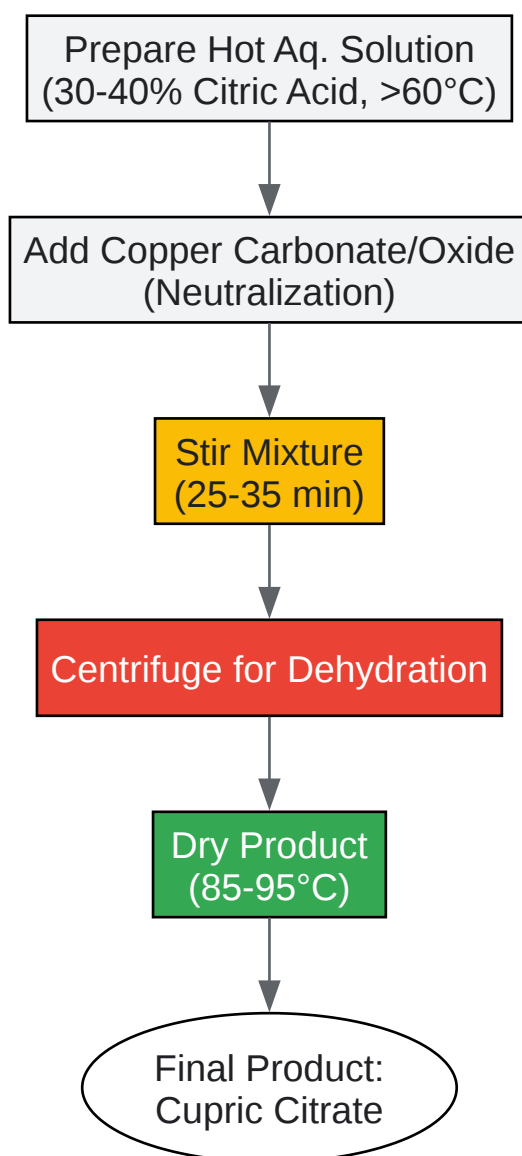


Diagram 2: Synthesis from Copper Oxide/Carbonate

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Caption: Workflow for **Cupric Citrate** Synthesis via Neutralization.

Applications in Research and Drug Development

Cupric citrate is recognized for its biological activities, which are primarily linked to the properties of copper.

- Antimicrobial Agent: It possesses antiseptic, antimicrobial, and antifungal properties.^{[1][10]}
^[11] This makes it a candidate for inclusion in topical formulations designed to treat skin

infections and promote wound healing.[3][10] Studies have shown its effectiveness against plant bacterial pathogens like *Xanthomonas axonopodis*. [11]

- **Dietary Supplement:** Copper is an essential trace element vital for numerous biological functions, including the formation of red blood cells and the activity of various enzymes.[10] **Cupric citrate** serves as a source of copper in dietary supplements to address copper deficiency.[3][10]
- **Astringent:** Due to its astringent properties, it can be used in topical preparations to cause the contraction of skin cells and other body tissues.[1][3]

Biological Significance and Potential Signaling

While specific signaling pathways directly modulated by **cupric citrate** are not extensively detailed in the literature, its biological effects are mediated by the bioavailability of copper(II) ions. Copper is a critical cofactor for enzymes involved in fundamental cellular processes.

A logical representation of its role can be illustrated as follows:

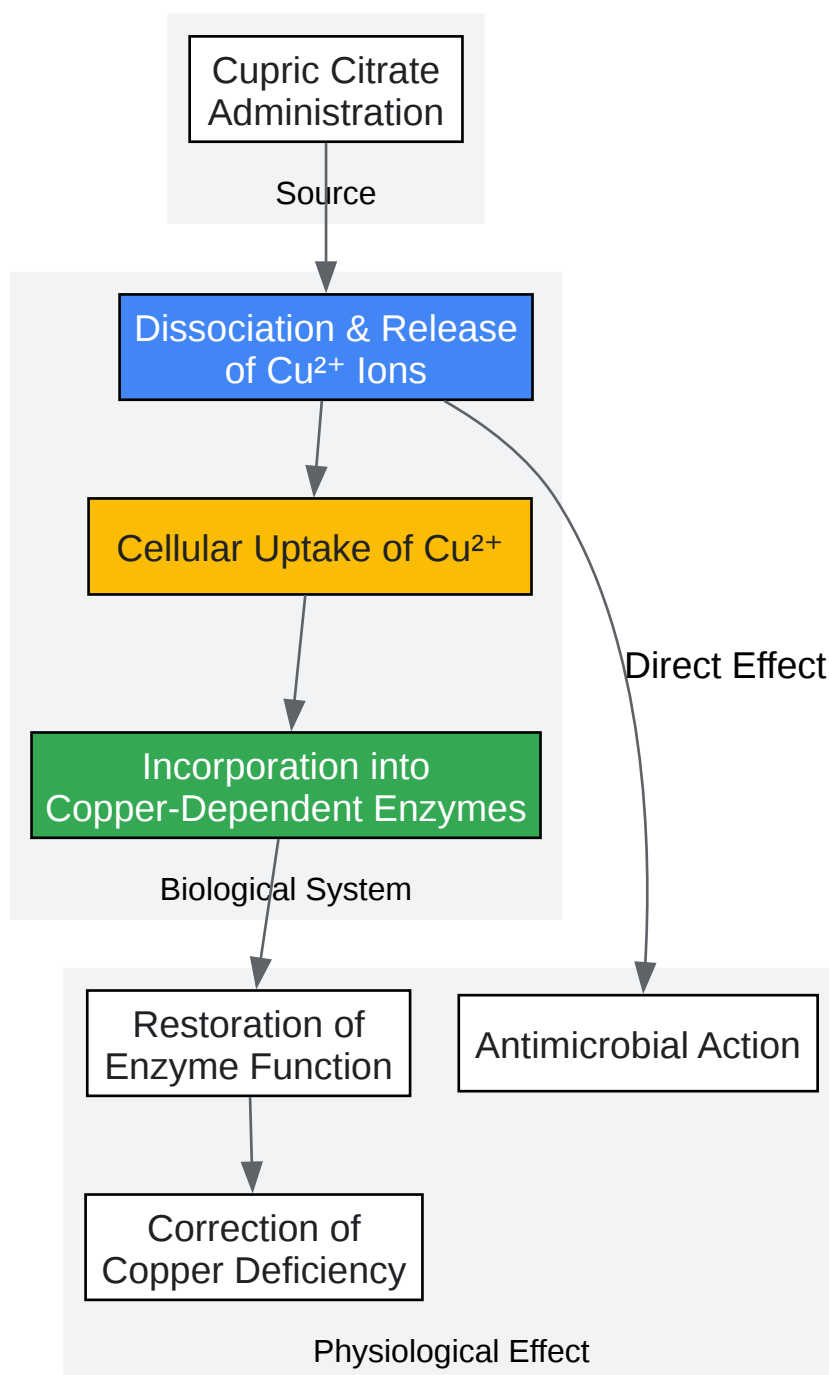


Diagram 3: Biological Role of Copper from Cupric Citrate

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Caption: Logical Pathway of Copper Bioavailability and Action.

This guide provides foundational technical information on **cupric citrate** for professionals in research and development. The presented data and protocols offer a starting point for further investigation and application of this versatile compound.

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